

Elaiomycin: A Physicochemical and Biological Deep Dive for the Research Professional

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Compound of Interest

Compound Name: *Elaiomycin*

Cat. No.: B1233496

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An In-depth Technical Guide

This whitepaper provides a comprehensive overview of the physicochemical properties of **Elaiomycin**, a naturally occurring antibiotic. It is intended for researchers, scientists, and drug development professionals, offering a centralized resource of key data, experimental methodologies, and an exploration of its biological context. All quantitative data is presented in clear tabular formats, and detailed experimental protocols are provided to facilitate reproducibility. Furthermore, logical relationships and experimental workflows are visualized using Graphviz diagrams to enhance understanding.

Core Physicochemical Properties

Elaiomycin, first isolated from *Streptomyces hepaticus*, is a pale yellow oil characterized by its unique azoxyalkene structure.^{[1][2]} Its fundamental physicochemical properties are summarized below.

Property	Value	Source(s)
Molecular Formula	C ₁₃ H ₂₆ N ₂ O ₃	[1][3][4][5]
Molecular Weight	258.36 g/mol	[1][3][4][5]
Appearance	Pale yellow oil	[1][2]
CAS Number	23315-05-1	[1][3][5]
Optical Rotation	[α]D ²⁶ +38.4° (c = 2.8 in absolute ethanol)	[1]
Refractive Index	nD ²⁵ 1.4798	[1][2]
UV Maximum Absorption (λ _{max})	237.5 nm (in ethanol)	[1]

Solubility and Stability Profile

Elaiomycin exhibits limited solubility in aqueous solutions but is readily soluble in most common organic solvents. It maintains stability in neutral to slightly acidic aqueous environments and is stable in air. However, it decomposes in alkaline conditions, such as in 0.1N NaOH, resulting in a yellow product.[1][2]

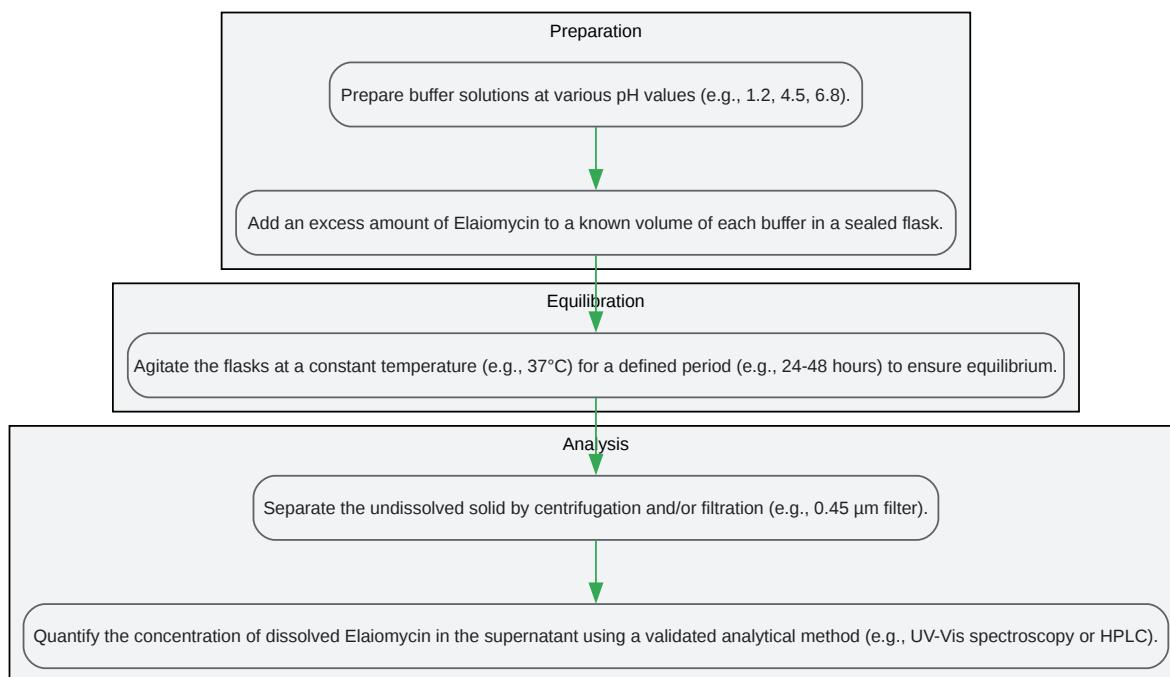
Solvent	Solubility	Source(s)
Water	Sparingly soluble	[1][2]
Common Organic Solvents	Soluble	[1][2]

Condition	Stability	Source(s)
Air	Stable	[1][2]
Neutral or Slightly Acidic Aqueous Solution	Stable	[1][2]
0.1N NaOH	Decomposes	[1]

Experimental Protocols

Determination of Aqueous Solubility (Shake-Flask Method)

The shake-flask method is a reliable technique for determining the equilibrium solubility of a compound. The following protocol is a standard procedure that can be adapted for **Elaiomycin**.

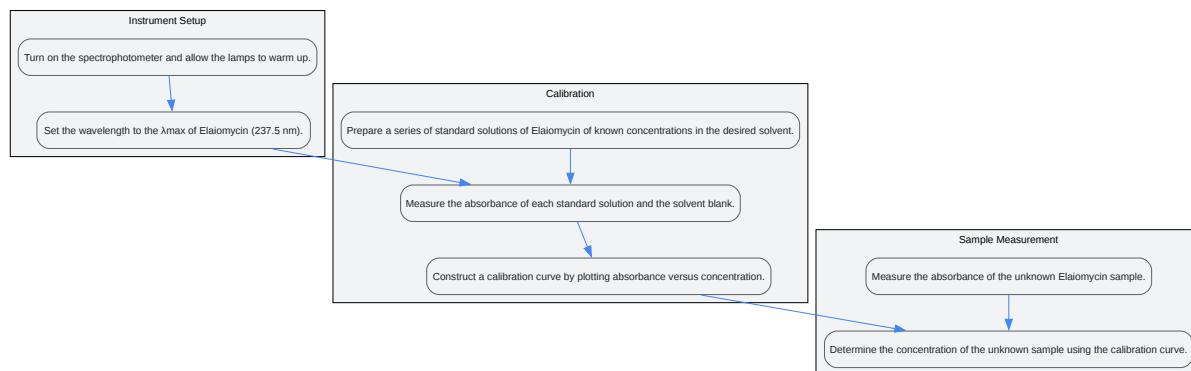


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Shake-Flask Solubility Determination Workflow.

UV-Visible Spectroscopy for Concentration Determination

UV-Visible spectrophotometry can be employed to determine the concentration of **Elaiomycin** in solution, leveraging its chromophore that absorbs in the UV range.

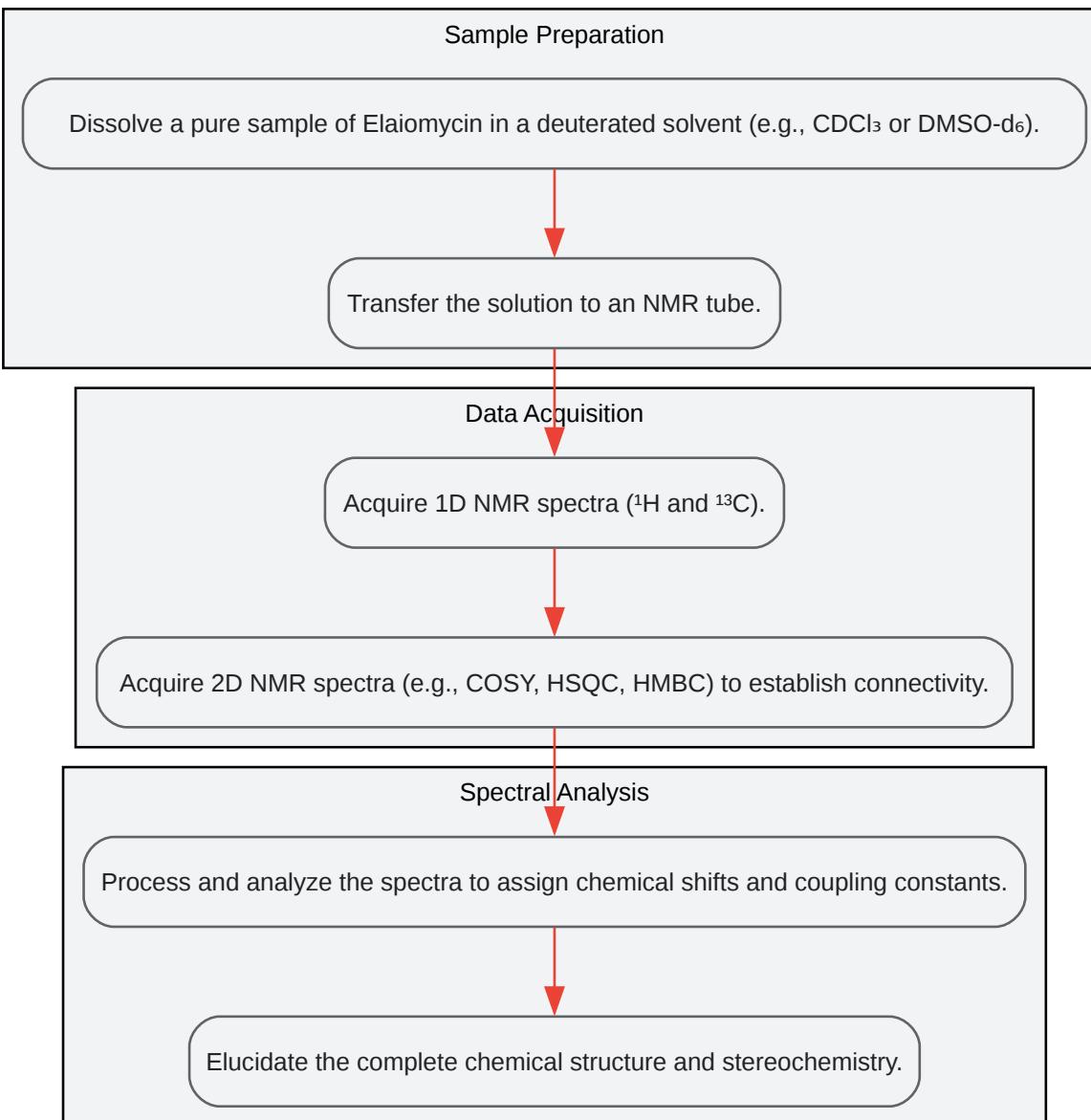


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UV-Visible Spectrophotometry Protocol.

NMR Spectroscopy for Structural Elucidation

Nuclear Magnetic Resonance (NMR) spectroscopy is a powerful tool for confirming the structure of **Elaiomycin** and its analogs.



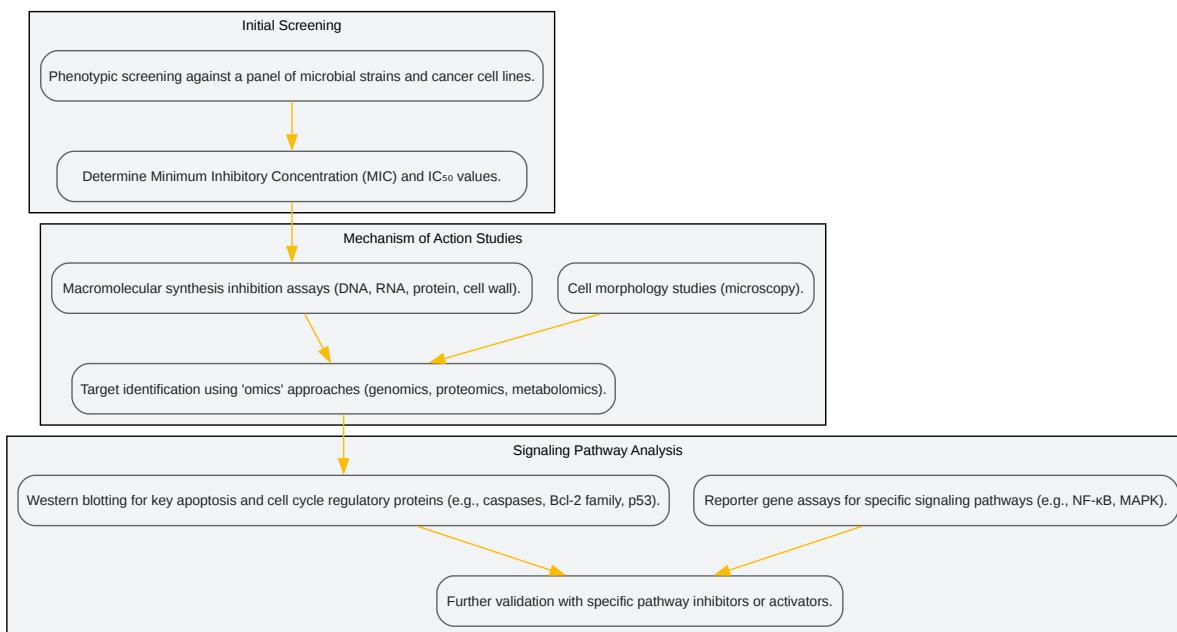
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NMR Spectroscopy Workflow for Structure Elucidation.

Biological Activity and Signaling Pathways

Elaiomycin is known for its tuberculostatic activity, inhibiting the growth of *Mycobacterium tuberculosis*.^[1] However, it has also been reported to have carcinogenic properties.^[1] The precise mechanism of action and the specific cellular signaling pathways affected by **Elaiomycin** are not yet well-elucidated in publicly available literature. Some studies on other novel antibiotics suggest that they can induce apoptosis in cancer cells. For instance, the

antibiotic boningmycin has been shown to induce apoptosis and cellular senescence in human hepatoma HepG2 cells. While the direct signaling pathways affected by **Elaiomycin** remain an area for further investigation, a general workflow for elucidating the mechanism of action of a novel antibiotic is presented below.



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Workflow for Elucidating the Mechanism of Action of a Novel Antibiotic.

Conclusion

This technical guide consolidates the currently available physicochemical data for **Elaiomycin** and provides standardized protocols for its further investigation. While its fundamental properties are well-documented, a significant knowledge gap remains concerning its precise mechanism of action and the specific signaling pathways it modulates. The provided workflows offer a roadmap for future research to unravel the complex biological activities of this intriguing natural product, which is crucial for any potential therapeutic development.

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